

Essential Safety and Operational Guide for Handling Sodium N-chlorobenzenesulfonamide

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Compound of Interest

Compound Name:	Sodium N-chlorobenzenesulfonamide
Cat. No.:	B8699149

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Sodium N-chlorobenzenesulfonamide** (also known as Chloramine B). It outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and disposal plans to ensure safe handling in a laboratory setting.

Chemical Identifier:

- Name: **Sodium N-chlorobenzenesulfonamide**
- Synonyms: Chloramine B, Benzenesulfochloramide sodium salt[1]
- CAS Number: 127-52-6[1][2][3]
- Molecular Formula: C₆H₅CINaO₂S[1]

Hazard Summary

Sodium N-chlorobenzenesulfonamide is a corrosive solid that is harmful if swallowed and can cause severe skin burns and eye damage.[1][4][5] It is also a respiratory sensitizer and may cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][4][5] Contact with water or acids liberates toxic gas.[4][6]

Hazard Classification	GHS Codes
Acute Toxicity, Oral (Category 4)	H302[1][4]
Skin Corrosion (Category 1B)	H314[1][4]
Serious Eye Damage (Category 1)	H314[1][4]
Respiratory Sensitization (Category 1)	H334[1][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Sodium N-chlorobenzenesulfonamide** to minimize exposure and ensure personal safety.

Protection Type	Equipment Specification	Rationale
Respiratory Protection	NIOSH-approved air-purifying respirator with type P3 (EN 143) cartridges or a self-contained breathing apparatus (SCBA).	Protects against inhalation of harmful dust and potential respiratory sensitization.[1][4]
Eye and Face Protection	Chemical safety goggles and a face shield.	Prevents severe eye damage from dust or splashes.[1][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and protective clothing, such as a lab coat or coveralls.[1][4][7]	Avoids direct skin contact, which can cause severe burns.[1][4]
Footwear	Closed-toe shoes, with chemical-resistant boots for larger quantities or spill response.	Protects feet from spills.

Operational Plan: Step-by-Step Handling Protocol

Follow these procedures for the safe handling of **Sodium N-chlorobenzenesulfonamide** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as water, acids, and combustible materials.[1][4][7]
- Keep the container tightly closed and store under an inert gas.[1] The product is air and light sensitive.[1]

2. Preparation and Weighing:

- Conduct all handling and weighing operations within a certified chemical fume hood to control dust exposure.
- Ensure appropriate exhaust ventilation is available where dust is formed.[1][4]
- Wear all required PPE as specified in the table above.

3. Solution Preparation:

- Slowly add the solid to the solvent to avoid splashing.
- Be aware that contact with water can liberate toxic gas.[4]

4. Experimental Use:

- Keep all containers closed when not in use.
- Avoid the formation of dust and aerosols.[1][4]
- Wash hands thoroughly after handling.[4]

5. Spill Response:

- In case of a small spill, avoid creating dust.[7]
- Wear respiratory protection and evacuate unnecessary personnel to a safe area.[1]

- Carefully sweep or shovel the spilled material into a dry, clean, covered container for disposal.[4][7]
- Do not flush with water.[1][4]

6. First Aid Measures:

- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[1][4][7]
- In case of skin contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. Consult a physician.[1][4]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and immediately consult a physician.[1][4][7]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[1][4][7]

Disposal Plan

Proper disposal of **Sodium N-chlorobenzenesulfonamide** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Chemical Disposal:
 - Contact a licensed professional waste disposal service to dispose of this material.[1]
 - The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1]
 - Do not dispose of down the drain.[1]
- Contaminated Packaging Disposal:
 - Dispose of contaminated packaging as unused product in accordance with local, regional, and national regulations.[1][7]

Visual Workflow and Safety Relationships

The following diagrams illustrate the key workflows and logical relationships for handling **Sodium N-chlorobenzenesulfonamide** safely.

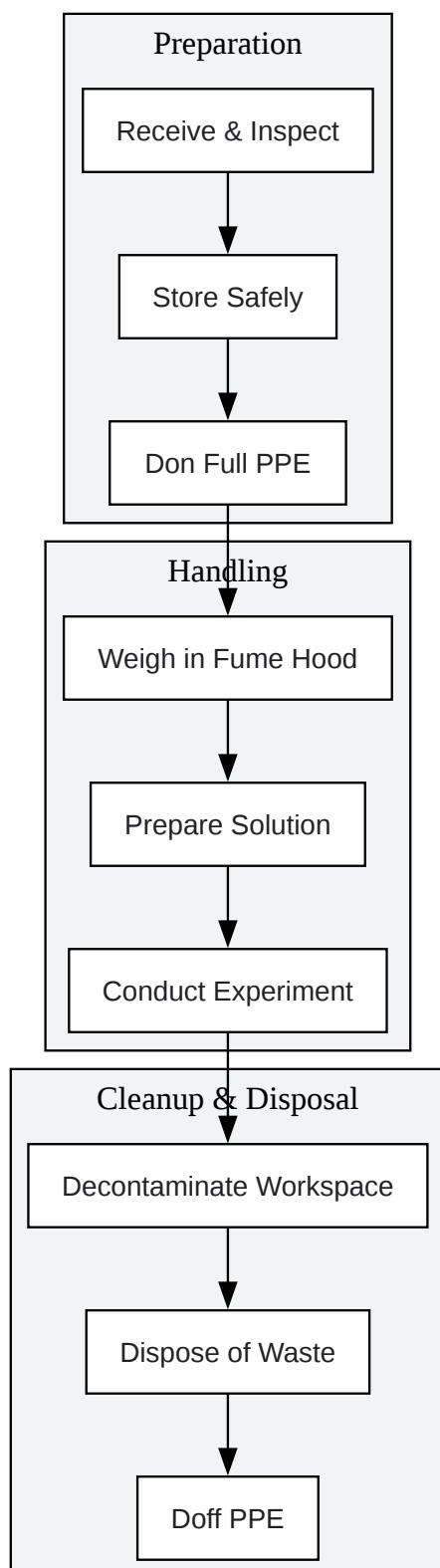


Figure 1: General Handling Workflow

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Caption: Figure 1: General Handling Workflow

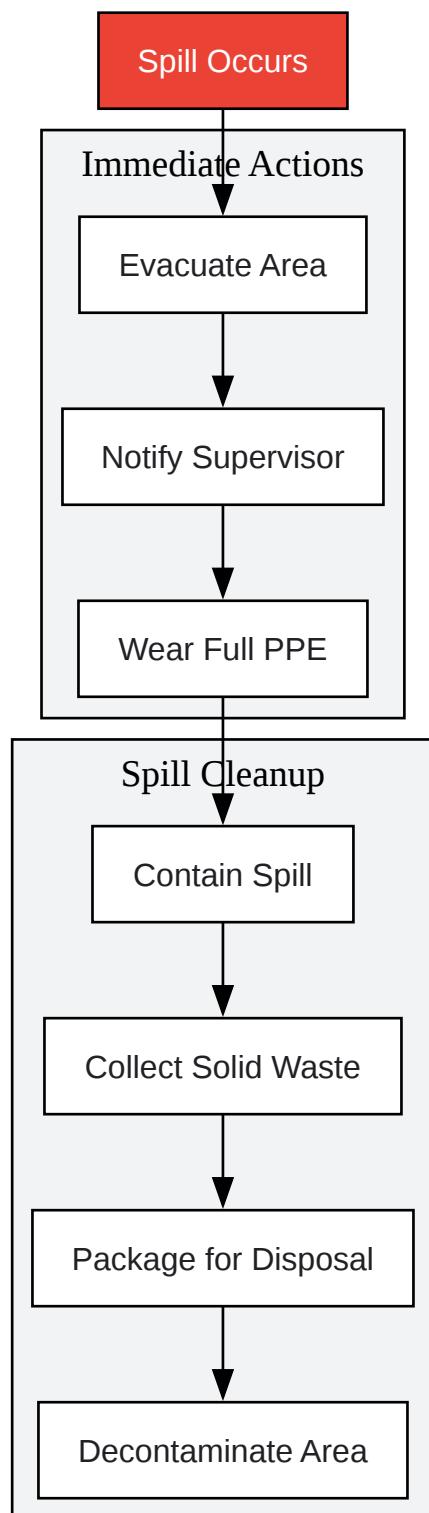


Figure 2: Spill Response Protocol

Caption: Figure 2: Spill Response Protocol

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